

Application Note: Sodium Dioctyldithiocarbamate (SDODTC) in Sulfide Ore Flotation

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Compound of Interest

Compound Name: Sodium dioctyldithiocarbamate

CAS No.: 41776-15-2

Cat. No.: B13731161

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Executive Summary

Sodium Dioctyldithiocarbamate (SDODTC) is a specialized, high-molecular-weight thiol collector designed for the flotation of refractory sulfide ores. Unlike the commoditized Sodium Diethyldithiocarbamate (SDDC), which possesses short C2 alkyl chains, SDODTC features two hydrophobic C8 (octyl) chains. This structural modification significantly enhances the hydrophobicity imparted to mineral surfaces, making it critical for the recovery of oxidized sulfide minerals, coarse composite particles, and precious metal carriers (Au/Ag) that standard xanthates or short-chain dithiocarbamates fail to recover.

Scientific Principles & Mechanism

Chemical Structure & Properties

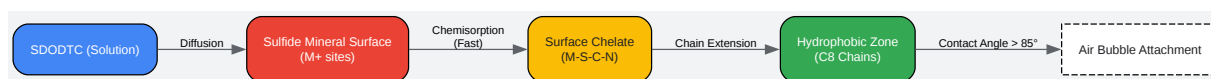
- IUPAC Name: Sodium N,N-dioctylcarbamo-dithioate
- Molecular Formula:

- Key Differentiator: The twin octyl tails render the molecule significantly more hydrophobic than its diethyl or dibutyl counterparts. However, this drastically reduces its water solubility, necessitating specific preparation protocols (see Section 4).

Mechanism of Action

SDODTC operates via a Chemisorption-Driven Hydrophobic Association mechanism.

- Adsorption: The dithiocarbamate functional group () forms strong coordinate covalent bonds with metal cations (, ,) on the mineral surface.
- Dimerization: Upon adsorption, partial oxidation can form dioctyl thiuram disulfide dimers, further enhancing surface coverage.
- Hydrophobic Shielding: The bulky chains extend into the aqueous phase, displacing water molecules more effectively than shorter chains. This results in a larger contact angle () and stronger bubble-particle attachment, essential for lifting heavy or coarse particles.



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Figure 1: Mechanistic pathway of SDODTC adsorption and bubble attachment.

Comparative Performance Data

The following data highlights the performance shift when transitioning from Ethyl Xanthate (SEX) and Diethyl DTC (SDDC) to Dioctyl DTC (SDODTC) in a controlled copper sulfide (chalcopyrite) float.

Parameter	Sodium Ethyl Xanthate (SEX)	Sodium Diethyldithiocarbamate (SDDC)	Sodium Dioctyldithiocarbamate (SDODTC)
Alkyl Chain Length	C2 (Single)	C2 (Double)	C8 (Double)
Water Solubility	High	High	Low (Requires Co-solvent)
Critical Contact Angle	~60°	~72°	>85°
Dosage Required	30–50 g/t	20–40 g/t	10–25 g/t
Kinetics (K)	Fast	Very Fast	Moderate (Diffusion limited)
Primary Use Case	General Scavenging	Selective Cu/Pb Float	Coarse/Refractory Recovery

Experimental Protocol: Bench-Scale Flotation

Safety Warning: Dithiocarbamates can release Carbon Disulfide (

) in acidic conditions.[1] Always work in a fume hood. Wear nitrile gloves and safety goggles.

Reagent Preparation (Critical Step)

Unlike SDDC, SDODTC is sparingly soluble in cold water. Improper preparation leads to micelle formation and poor dispersion.

- Stock Solution (0.1% w/v):
 - Weigh 0.1g of crystalline SDODTC.
 - Dissolve in 5 mL of Ethanol or Acetone (to solvate the octyl chains).
 - Slowly add 95 mL of warm deionized water (

) while stirring vigorously.

- Note: The solution may appear slightly opalescent (milky) due to the surfactant nature. This is acceptable. Use fresh; do not store >24 hours.

Ore Preparation

- Grinding: Grind 1 kg of ore to .
- Slurry Density: Adjust pulp density to 30-35% solids in the flotation cell.

Flotation Workflow

Step 1: Conditioning (pH Modification)

- Agitate slurry at 1000 RPM.
- Adjust pH to 9.5 – 10.5 using Lime () or Soda Ash ().
- Reasoning: Alkaline pH prevents hydrolysis of the collector and depresses pyrite ().

Step 2: Collector Addition (SDODTC)

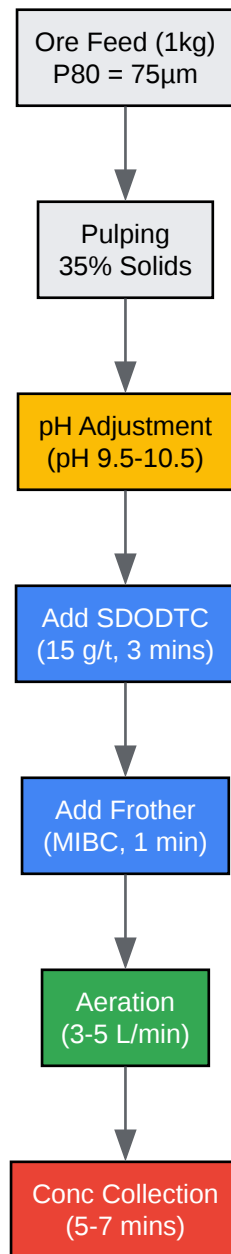
- Add SDODTC stock solution.
- Dosage: Start at 15 g/ton (lower than xanthate baseline).
- Conditioning Time: 3 minutes.
- Insight: Longer conditioning is required for SDODTC compared to xanthates to allow the bulky molecules to orient correctly on the surface.

Step 3: Frother Addition

- Add MIBC (Methyl Isobutyl Carbinol) or equivalent.
- Dosage: 10–20 g/ton .
- Condition: 1 minute.

Step 4: Air Introduction & Skimming

- Open air valve (flow rate: 3–5 L/min).
- Collect concentrate for 5–7 minutes.
- Observation: The froth may be more stable and "dry" compared to xanthate froths due to the surfactant properties of the octyl chains.



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Figure 2: Step-by-step bench flotation workflow.

Troubleshooting & Optimization

Observation	Probable Cause	Corrective Action
Low Recovery	Poor reagent dispersion due to solubility.	Ensure SDODTC is pre-dissolved in alcohol; increase conditioning time.
Excessive Froth	SDODTC acting as a surfactant/frother.	Reduce MIBC dosage by 30-50%.
Low Grade (High Gangue)	Non-selective collection of Pyrite.	Increase pH to >11.0 or add small amount of Cyanide/Dextrin depressant.

References

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Sources

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- [2. lobachemie.com \[lobachemie.com\]](#)

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